

Proper Disposal of Allyltriisopropylsilane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Allyltriisopropylsilane**

Cat. No.: **B1276873**

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For researchers, scientists, and drug development professionals handling **Allyltriisopropylsilane**, adherence to proper disposal protocols is crucial for ensuring laboratory safety and environmental compliance. This guide provides essential safety information and a step-by-step operational plan for the appropriate disposal of this organosilane compound.

Safety and Handling Profile

Allyltriisopropylsilane is a combustible liquid that can cause serious eye irritation.^[1] Proper handling requires the use of personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.^[1] It is essential to work in a well-ventilated area and to keep the compound away from heat, open flames, and sparks.^[1]

Property	Value
Physical State	Liquid [1]
Molecular Formula	C12H26Si [1]
Molecular Weight	198.42 g/mol [2]
Boiling Point	Not specified in search results.
Density	0.824 g/mL at 25 °C [2]
Flash Point	Combustible liquid (classification implies a flash point)
Storage	Store in a well-ventilated place, away from heat. [1]

Experimental Protocols: Disposal Procedure

The primary method for the disposal of **Allyltriisopropylsilane** is incineration. This process must be carried out in a licensed and approved facility. It is imperative to adhere to all federal, state, and local environmental regulations throughout the disposal process.

Step-by-Step Disposal Plan:

- Segregation and Storage:
 - Designate a specific, well-ventilated area for the temporary storage of waste **Allyltriisopropylsilane**.
 - Ensure the waste container is clearly labeled with the chemical name and associated hazards.
 - Keep the container tightly closed and store it away from incompatible materials, such as oxidizing agents.[\[1\]](#)
- Engage a Licensed Waste Disposal Service:

- Contact a certified hazardous waste disposal company with experience in handling chemical intermediates like organosilanes.
- Provide them with the Safety Data Sheet (SDS) for **Allyltriisopropylsilane** to ensure they have all the necessary information for safe handling and transport.

• Packaging for Transport:

- Package the waste **Allyltriisopropylsilane** according to the instructions provided by the waste disposal service and in compliance with transportation regulations.
- Ensure all containers are securely sealed to prevent leaks.

• Documentation:

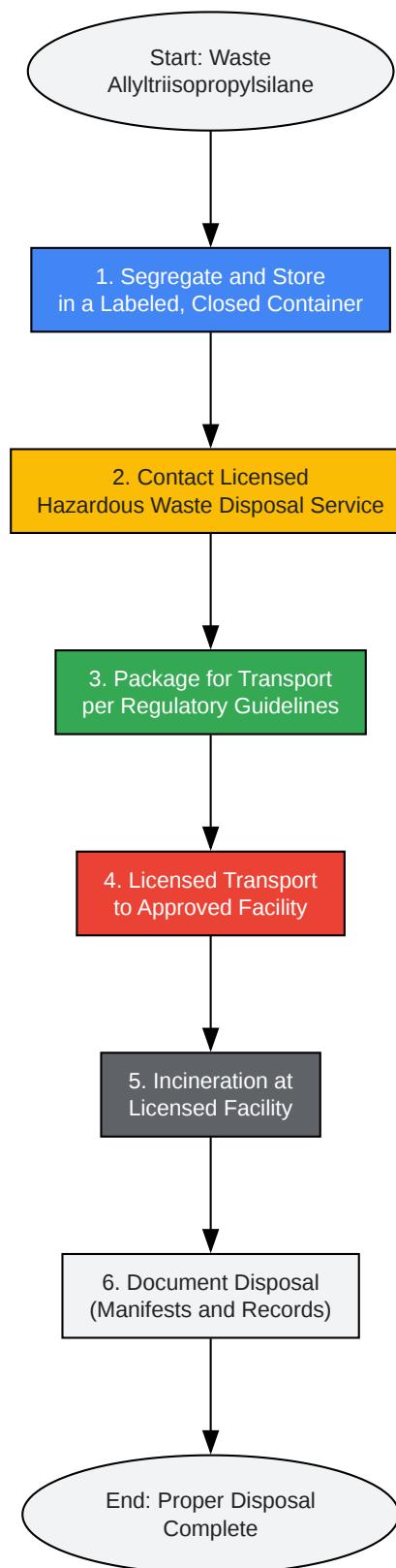
- Maintain a detailed record of the amount of **Allyltriisopropylsilane** being disposed of, the date of disposal, and the name of the waste disposal company.
- Retain all documentation provided by the disposal service, including waste manifests.

• Spill Management:

- In the event of a spill, remove all ignition sources.
- Use non-sparking tools for cleanup.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Allyltriisopropylsilane**.

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Caption: Workflow for the proper disposal of **Allyltriisopropylsilane**.

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References

- 1. gelest.com [gelest.com]
- 2. ALLYLTRIISOPROPYLSILANE CAS#: 24400-84-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of Allyltriisopropylsilane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1276873#allyltriisopropylsilane-proper-disposal-procedures>]

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